

An In-depth Technical Guide on the Solubility of 2-Pyridylmethyl Acetate

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Compound of Interest

Compound Name: 2-Pyridylmethyl acetate

CAS No.: 1007-49-4

Cat. No.: B086835

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known solubility characteristics of **2-pyridylmethyl acetate**. Due to the current lack of publicly available quantitative solubility data for this compound, this document focuses on its qualitative solubility profile and furnishes detailed, adaptable experimental protocols for its precise quantitative determination.

Physicochemical Properties of 2-Pyridylmethyl Acetate

2-Pyridylmethyl acetate, also known as 2-picolyl acetate, is an organic compound with the chemical formula $C_8H_9NO_2$.^{[1][2]} It is the ester formed from 2-pyridinemethanol and acetic acid.^[3] At room temperature, it exists as a colorless to slightly yellow liquid.^[3]

Table 1: Physicochemical Properties of **2-Pyridylmethyl Acetate**

Property	Value	Source
CAS Number	1007-49-4	[2]
Molecular Formula	C ₈ H ₉ NO ₂	[1][2]
Molecular Weight	151.16 g/mol	[4]
Appearance	Colorless to slightly yellow liquid	[3]
Boiling Point	105-107 °C at 0.5 Torr	[4]
Density	~1.115 g/cm ³ (Predicted)	[4]

Solubility Profile of 2-Pyridylmethyl Acetate

The solubility of **2-pyridylmethyl acetate** is dictated by its molecular structure, which contains both a polar acetate group and a moderately polar pyridine ring.[3] This structure allows for miscibility with a range of solvents.

Qualitative Solubility Data

Based on general chemical principles and available literature, the solubility of **2-pyridylmethyl acetate** can be summarized as follows:

- **Polar Solvents:** It is generally soluble in polar solvents. The presence of the acetate group and the nitrogen atom in the pyridine ring allows for hydrogen bonding with protic solvents.[3]
- **Optimal Solvents:** Ethanol and dimethyl sulfoxide (DMSO) are noted as optimal solvents where it demonstrates good miscibility.[3]
- **Aqueous Solubility:** It is expected to be soluble in water.[3]
- **Non-Polar Solvents:** Due to the aromatic pyridine component, it is less soluble in non-polar solvents.[3]

Table 2: Qualitative Solubility of **2-Pyridylmethyl Acetate**

Solvent	Solvent Type	Expected Solubility
Water	Polar Protic	Soluble
Ethanol	Polar Protic	Good Miscibility
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Good Miscibility
Non-Polar Solvents (e.g., Hexane)	Non-Polar	Less Soluble

Experimental Protocols for Solubility Determination

Given the absence of specific quantitative data for **2-pyridylmethyl acetate**, the following general protocols can be employed for its determination.

3.1. Protocol for Qualitative Solubility Assessment

This method provides a rapid determination of whether a compound is soluble, partially soluble, or insoluble in a given solvent.

- Materials:
 - **2-Pyridylmethyl acetate**
 - A selection of solvents (e.g., water, ethanol, ethyl acetate, hexane)
 - Small test tubes (13x100 mm)
 - Vortex mixer
 - Calibrated dropper or micropipette
- Procedure:
 - Add approximately 0.05 mL (or 50 mg if solid) of **2-pyridylmethyl acetate** to a small test tube.

- Add 0.75 mL of the chosen solvent to the test tube in small portions (e.g., 0.25 mL at a time).
- After each addition, vigorously shake or vortex the test tube for 30-60 seconds.
- Visually inspect the solution against a contrasting background to see if the solute has completely dissolved.
- If the compound dissolves completely, it is considered soluble. If some of it dissolves, it is partially soluble. If none of it dissolves, it is insoluble.
- Record the observations for each solvent.

3.2. Protocol for Quantitative Solubility Determination (Gravimetric Method)

This "shake-flask" method is a reliable technique for determining the equilibrium solubility of a compound at a specific temperature.

- Materials:
 - **2-Pyridylmethyl acetate**
 - High-purity solvent of interest
 - Scintillation vials or sealed flasks
 - Constant temperature shaker bath or incubator
 - Syringe filters (e.g., 0.45 μm PTFE)
 - Analytical balance
 - Oven or rotary evaporator
- Procedure:
 - Add an excess amount of **2-pyridylmethyl acetate** to a vial containing a known volume or mass of the solvent. The presence of undissolved solute is crucial to ensure saturation.

- Seal the vials and place them in a constant temperature shaker bath.
- Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the vials to stand undisturbed at the same temperature for several hours to let the undissolved solute settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe fitted with a filter to remove any solid particles.
- Dispense the filtered, saturated solution into a pre-weighed, dry container.
- Accurately weigh the container with the solution to determine the mass of the saturated solution.
- Carefully evaporate the solvent from the container using a gentle stream of nitrogen, a rotary evaporator, or an oven set to a temperature below the boiling point of **2-pyridylmethyl acetate**.
- Once the solvent is completely removed, re-weigh the container to find the mass of the dissolved **2-pyridylmethyl acetate**.
- Calculate the solubility in units such as g/100 mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the quantitative determination of solubility.



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Caption: Workflow for Gravimetric Solubility Determination.

In conclusion, while precise quantitative solubility data for **2-pyridylmethyl acetate** is not readily available in the public domain, its qualitative profile indicates good solubility in polar solvents. For applications requiring exact solubility values, experimental determination is necessary, and the protocols provided herein offer a robust framework for achieving accurate and reliable results.

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